

Naugard XL-1: Application Notes and Protocols for Polyethylene and Polypropylene Stabilization

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Compound of Interest

Compound Name: Naugard XL-1

Cat. No.: B152010

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Introduction

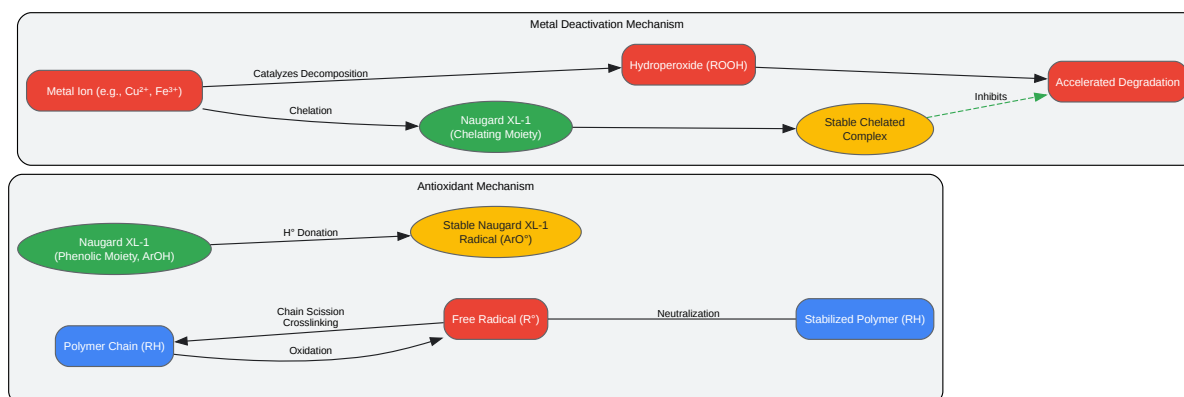
Naugard XL-1 is a high-performance, dual-function stabilizer for polyolefins, such as polyethylene (PE) and polypropylene (PP).^{[1][2]} Its unique molecular structure incorporates both a hindered phenolic antioxidant and a metal deactivator functionality.^{[1][2]} This combination provides comprehensive protection against thermo-oxidative degradation and degradation catalyzed by metallic impurities, which may be present from polymerization catalysts or mineral fillers.^{[1][2]} **Naugard XL-1** is particularly effective in applications requiring long-term heat stability and color retention.^[3]

Mechanism of Action

The stabilizing effect of **Naugard XL-1** is twofold:

- **Primary Antioxidant (Hindered Phenol):** The sterically hindered phenolic groups within the **Naugard XL-1** molecule act as radical scavengers.^{[4][5]} During polymer processing and end-use, exposure to heat and oxygen can generate free radicals, initiating a degradation cascade that leads to chain scission, crosslinking, and a loss of mechanical properties.^{[6][7]} The phenolic component of **Naugard XL-1** donates a hydrogen atom to these reactive radicals, neutralizing them and terminating the degradation chain reaction.^[8]

- **Metal Deactivator:** Polyolefins can contain trace amounts of metal ions, often remnants from Ziegler-Natta or other polymerization catalysts. These metal ions can accelerate the decomposition of hydroperoxides, a key step in the oxidative degradation of polymers, leading to rapid material failure. The metal deactivating moiety in **Naugard XL-1** chelates these metal ions, rendering them catalytically inactive and significantly enhancing the long-term stability of the polymer.[9]



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Figure 1: Dual stabilization mechanism of **Naugard XL-1**.

Applications in Polyethylene and Polypropylene

Naugard XL-1 is highly effective in a wide range of polyethylene and polypropylene applications, including:

- **Wire and Cable Insulation:** Its excellent metal deactivation properties are crucial for protecting PE and PP insulation from the catalytic effects of copper conductors.[\[10\]](#)
- **Pipes and Fittings:** In pressure pipes, especially those for hot and chlorinated water, **Naugard XL-1** provides long-term resistance to oxidative degradation.[\[9\]](#)
- **Molded and Extruded Parts:** For automotive components, appliances, and other articles, it ensures the retention of mechanical properties and color stability during processing and service life.[\[10\]](#)
- **Mineral-Filled Compounds:** In formulations containing fillers like talc or calcium carbonate, **Naugard XL-1** mitigates the pro-oxidant effect of metallic impurities often present in these minerals.[\[11\]](#)

Performance Data

The following tables summarize typical performance data for **Naugard XL-1** in polyethylene and polypropylene. Note: Actual performance may vary depending on the specific grade of polymer, processing conditions, and presence of other additives.

Table 1: Oxidative Induction Time (OIT) of Polyethylene and Polypropylene

Polymer	Additive (Concentration)	OIT at 200°C (minutes)
Polyethylene (HDPE)	None (Control)	< 1
Polyethylene (HDPE)	Naugard XL-1 (0.1%)	25 - 40
Polyethylene (HDPE)	Naugard XL-1 (0.2%)	50 - 70
Polypropylene (Homopolymer)	None (Control)	< 1
Polypropylene (Homopolymer)	Naugard XL-1 (0.1%)	30 - 50
Polypropylene (Homopolymer)	Naugard XL-1 (0.2%)	60 - 85

Table 2: Melt Flow Index (MFI) Stability of Polypropylene After Multiple Extrusions

Additive (Concentration)	MFI (g/10 min) - 1st Pass	MFI (g/10 min) - 3rd Pass	MFI (g/10 min) - 5th Pass	% Change in MFI (after 5 passes)
None (Control)	3.0	4.5	6.2	+107%
Naugard XL-1 (0.1%)	3.1	3.3	3.5	+13%
Naugard XL-1 (0.2%)	3.0	3.1	3.2	+7%

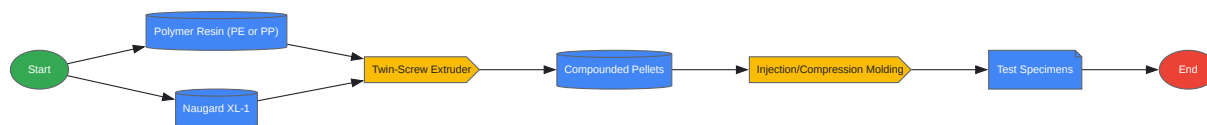
Table 3: Color Stability (Yellowness Index) of Polyethylene After UV Aging

Additive (Concentration)	Yellowness Index (YI) - Initial	Yellowness Index (YI) - After 500 hours UV	Δ YI
None (Control)	1.5	12.8	11.3
Naugard XL-1 (0.2%)	1.6	4.2	2.6

Experimental Protocols

Sample Preparation

- **Compounding:** The polymer resin (polyethylene or polypropylene) is typically compounded with **Naugard XL-1** and any other additives using a twin-screw extruder. The extruder temperature profile should be set according to the polymer manufacturer's recommendations.
- **Specimen Molding:** For mechanical and analytical testing, the compounded pellets are injection molded or compression molded into standardized test specimens (e.g., tensile bars, plaques).



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Figure 2: Experimental workflow for sample preparation.

Oxidative Induction Time (OIT) Measurement

This protocol is based on ASTM D3895.

- Apparatus: Differential Scanning Calorimeter (DSC).
- Sample: A small sample (5-10 mg) of the compounded polymer is placed in an open aluminum pan.
- Procedure:
 - The sample is heated to 200°C under a nitrogen atmosphere at a heating rate of 20°C/min.
 - The sample is held isothermally at 200°C for 5 minutes to allow for thermal equilibrium.
 - The purge gas is switched from nitrogen to oxygen at a constant flow rate.
 - The time from the introduction of oxygen until the onset of the exothermic oxidation peak is recorded as the OIT.

Melt Flow Index (MFI) Measurement

This protocol is based on ASTM D1238.

- Apparatus: Melt Flow Indexer.
- Procedure:

- The barrel of the MFI instrument is preheated to the specified temperature (e.g., 230°C for polypropylene).
- A specified mass of the polymer pellets is loaded into the barrel.
- After a specified pre-heat time, a standard weight is applied to the piston.
- The extrudate is collected over a set period, and the mass is measured.
- The MFI is calculated in grams of polymer extruded per 10 minutes.
- For multiple pass studies, the extrudate from the first pass is collected, pelletized, and re-extruded for the subsequent passes.

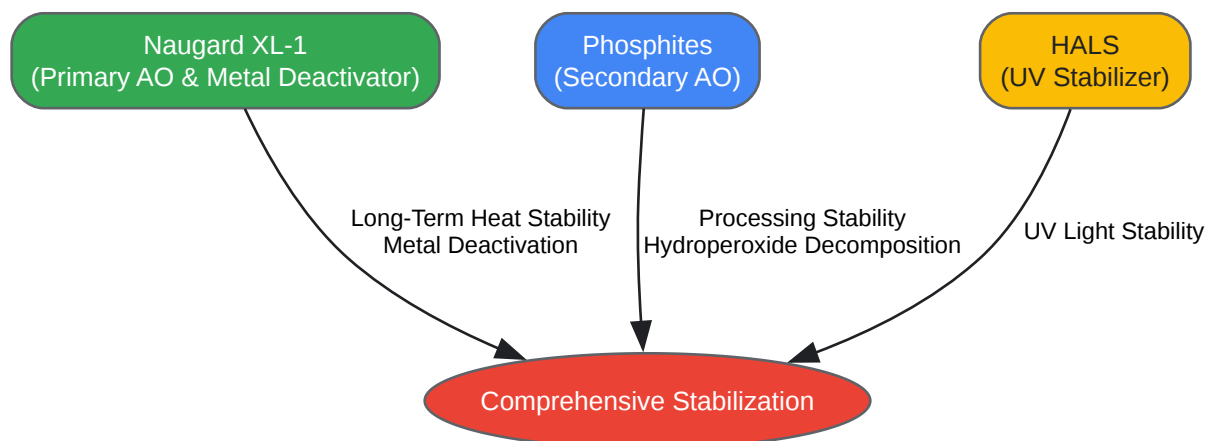
Accelerated Aging and Color Measurement

- Apparatus: UV weathering chamber, colorimeter.
- Procedure:
 - Molded plaques are placed in a UV weathering chamber with controlled temperature and humidity.
 - The initial color of the plaques is measured using a colorimeter, and the Yellowness Index (YI) is recorded.
 - The plaques are exposed to UV radiation for a specified duration (e.g., 500 hours).
 - The color of the aged plaques is measured, and the change in Yellowness Index (ΔYI) is calculated.

Synergistic Effects

Naugard XL-1 can exhibit synergistic effects when used in combination with other types of stabilizers, such as phosphites and hindered amine light stabilizers (HALS).^[12] Phosphites act as secondary antioxidants, decomposing hydroperoxides, while HALS are highly effective at scavenging free radicals generated by UV exposure. Formulations combining **Naugard XL-1**

with these additives can provide a broader range of protection against various degradation mechanisms.



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Figure 3: Synergistic relationship of **Naugard XL-1** with other stabilizers.

Storage and Handling

Naugard XL-1 should be stored in a cool, dry place in its original sealed containers.[2]

Extended exposure to high temperatures or direct sunlight should be avoided to ensure product stability. Refer to the Material Safety Data Sheet (MSDS) for detailed handling and safety information.

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